2',3,5,6',7-Pentahydroxyflavanone: Technical Monograph & Research Guide

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Compound of Interest

Compound Name:	*2',3,5,6',7-Pentahydroxyflavanone*
CAS No.:	*80366-15-0*
Cat. No.:	*B1456424*

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Compound Identity & Physicochemical Profile[1][2][3][4]

2',3,5,6',7-Pentahydroxyflavanone is a rare, naturally occurring dihydroflavonol (flavanonol) primarily isolated from the roots of Scutellaria baicalensis (Baikal Skullcap). Unlike the ubiquitous quercetin or taxifolin, this compound features a distinct 2',6'-dihydroxylation pattern on the B-ring, a structural motif that significantly influences its interaction with biological membranes and metal ions.

Nomenclature & Identifiers[3][4][5]

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Identifier Type	Value
Common Name	2',3,5,6',7-Pentahydroxyflavanone
CAS Number	80366-15-0
IUPAC Name	(2R,3R)-2-(2,6-dihydroxyphenyl)-3,5,7-trihydroxy-2,3-dihydrochromen-4-one
Synonyms	(2R,3R)-2',3,5,6',7-Pentahydroxyflavanone; 3,5,7,2',6'-Pentahydroxyflavanone
Molecular Formula	$C_{15}H_{12}O_7$
Molecular Weight	304.25 g/mol
Stereochemistry	trans-configuration (2R, 3R) is the bioactive natural form

Structural Significance

The 2',6'-substitution creates a unique steric environment around the B-ring/C-ring bond. Unlike 3',4'-substituted flavonoids (e.g., Taxifolin) which are planar and optimized for radical scavenging via ortho-quinone formation, the 2',6'-hydroxyls in this compound induce a twisted conformation relative to the benzopyran core. This structural rigidity is hypothesized to enhance its specificity for hydrophobic pockets in enzymes like lipoxygenase or binding sites on mast cell membranes.

Botanical Origin & Isolation Logic

Source:Scutellaria baicalensis Georgi (Lamiaceae). Part Used: Radix (Dried Root).

Extraction Strategy

While Scutellaria is famous for Baicalin and Wogonin, **2',3,5,6',7-Pentahydroxyflavanone** is a minor constituent. Isolation requires fractionation that separates highly polar flavanonols from the less polar methoxylated flavones.

Critical Separation Factor: The presence of the 3-OH group (flavanonol) renders this compound more hydrophilic than Baicalein. However, the intramolecular hydrogen bonding between the 5-

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OH and 4-C=O, and potentially the 2'-OH and 1-O, stabilizes the molecule.

Pharmacological Mechanisms

A. Mast Cell Stabilization (Anti-Allergic)

The primary validated bioactivity of **2',3,5,6',7-Pentahydroxyflavanone** is the inhibition of histamine release from mast cells.[1]

- Mechanism: The compound inhibits degranulation induced by Compound 48/80 (a G-protein activator). It functions by stabilizing the lipid bilayer and inhibiting the influx of extracellular Ca^{2+}, which is the rate-limiting step for granule fusion.
- Comparative Potency: In comparative assays, the 2',6'-hydroxylation pattern has shown distinct inhibitory profiles compared to 3',4'-substituted analogs, suggesting the B-ring geometry is critical for fitting into the membrane-associated protein targets on the mast cell surface.

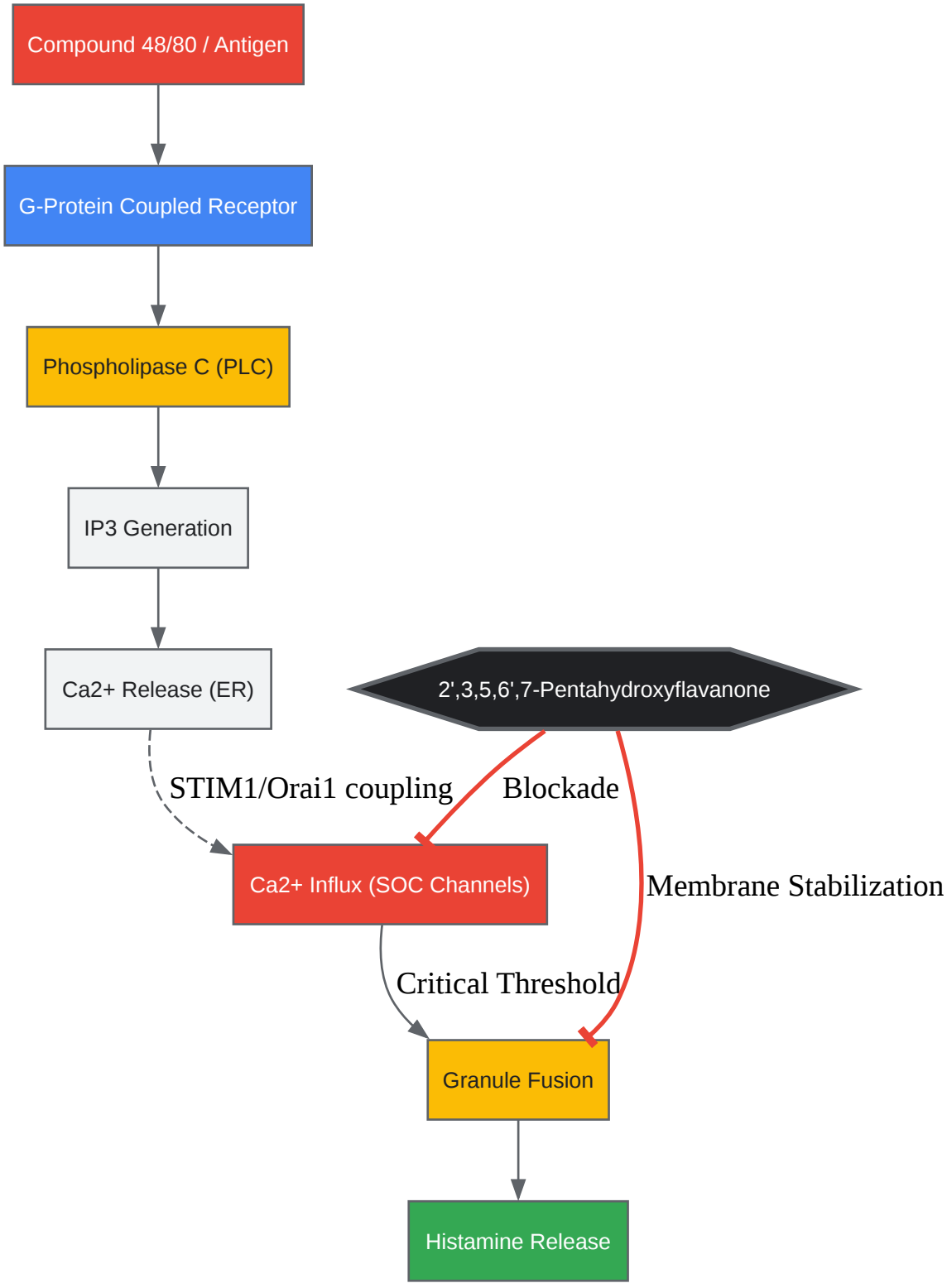
B. Lipid Peroxidation Inhibition

The compound acts as a chain-breaking antioxidant. The 2',6'-dihydroxy system, while less common than the catechol (3',4') moiety, effectively chelates transition metals (Fe^{2+}/Fe^{3+}) that catalyze the Fenton reaction, thereby preventing the initiation of lipid peroxidation in hepatic tissues.

Pathway Visualization: Mast Cell Degranulation Blockade

The following diagram illustrates the signal transduction pathway targeted by **2',3,5,6',7-Pentahydroxyflavanone**.

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Figure 1: Proposed mechanism of action inhibiting Ca^{2+}-dependent histamine release in mast cells.

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Experimental Protocols

Protocol A: In Vitro Histamine Release Assay (Rat Peritoneal Mast Cells)

Validation: This assay quantifies the compound's ability to prevent allergic response at the cellular level.

Reagents:

- Tyrode’s Solution (Buffer).
- Compound 48/80 (Degranulation inducer).
- O-Phthalaldehyde (OPT) (Fluorometric detection reagent).

Step-by-Step Methodology:

- Cell Isolation: Harvest peritoneal cells from male Wistar rats using heparinized Tyrode’s solution. Isolate mast cells via density gradient centrifugation (Percoll) to achieve >95% purity.
- Pre-Incubation (The Variable):
  - Aliquot mast cell suspension (approx. 10^6 cells/mL).
  - Add **2',3,5,6',7-Pentahydroxyflavanone** (dissolved in DMSO, final concentration <0.1%) at graded concentrations (e.g., 1, 10, 50, 100 µM).
  - Incubate at 37°C for 10 minutes. Reasoning: This allows the flavonoid to partition into the lipid bilayer before the challenge.
- Challenge:
  - Add Compound 48/80 (0.5 µg/mL).
  - Incubate for exactly 10 minutes at 37°C.

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- Termination:
  - Cool tubes immediately in an ice bath (stops metabolic activity).
  - Centrifuge at 4°C, 2000 rpm for 10 min.
- Quantification (Fluorometry):
  - Collect supernatant (released histamine) and pellet (residual histamine).
  - Derivatize both fractions with OPT under alkaline conditions.
  - Measure fluorescence (Ex 360 nm / Em 450 nm).
- Calculation:
  - Histamine Release (%) = [Supernatant / (Supernatant + Pellet)] × 100.
  - Calculate IC_{50} relative to control (DMSO only).

Protocol B: HPLC-DAD Identification

Validation: Essential for verifying the purity of the CAS 80366-15-0 standard, distinguishing it from isomers like Taxifolin.

- Column: C18 Reverse Phase (e.g., 250mm x 4.6mm, 5µm).
- Mobile Phase:
  - A: Water + 0.1% Formic Acid.
  - B: Acetonitrile.
- Gradient: 10% B to 40% B over 30 minutes.
- Detection: UV at 280 nm (Flavanone Band II absorption) and 340 nm (Band I).
- Retention Logic: Due to the 2',6'-hydroxyls, this compound will elute differently than 3',4'-substituted analogs. The intramolecular H-bonding often increases retention time slightly

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compared to more open conformations.

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